

Essential Safety and Handling Guide for AQP4 (201-220) Peptide

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Compound of Interest

Compound Name: AQP4 (201-220)

Cat. No.: B15614515

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of the **AQP4 (201-220)** peptide. The following procedural guidance is designed to ensure the safe use of this encephalitogenic epitope in a laboratory setting, covering personal protective equipment (PPE), operational plans, and disposal protocols. Adherence to these guidelines is critical due to the peptide's biological activity and potential hazards.

Immediate Safety and Hazard Information

The **AQP4 (201-220)** peptide is an encephalitogenic epitope known to induce experimental autoimmune encephalomyelitis (EAE) in animal models.^{[1][2][3]} This biological activity necessitates careful handling to avoid unintended exposure. While specific toxicity data such as LD50 or LC50 values are not readily available for this research-grade peptide, it should be treated as a potentially hazardous substance. The trifluoroacetate (TFA) salt form of the peptide introduces additional hazards associated with trifluoroacetic acid, which is corrosive and can cause severe skin burns and eye damage.^{[1][4]}

General Safety Precautions:

- Work in a designated area: All handling of the **AQP4 (201-220)** peptide should be confined to a specific, well-ventilated area, preferably within a chemical fume hood, especially when handling the lyophilized powder to prevent inhalation.

- Avoid aerosolization: Handle the lyophilized powder with care to minimize dust formation.
- Prevent contact: Avoid direct contact with the skin, eyes, and clothing.
- No eating or drinking: Eating, drinking, and smoking are strictly prohibited in the laboratory area where the peptide is handled.
- Wash hands thoroughly: Always wash hands with soap and water after handling the peptide and before leaving the laboratory.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table summarizes the recommended PPE for handling **AQP4 (201-220)**.

PPE Category	Specification	Purpose
Hand Protection	Nitrile gloves.	Provides a barrier against skin contact with the peptide and any solvents used for reconstitution. Nitrile is recommended for its chemical resistance. [5] [6]
Eye Protection	Safety goggles with side shields or a face shield.	Protects eyes from splashes of peptide solutions or accidental contact with the lyophilized powder.
Body Protection	A buttoned lab coat.	Prevents contamination of personal clothing and protects the skin from potential spills.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) or use of a chemical fume hood.	Recommended when handling the lyophilized powder to prevent inhalation of aerosolized particles.

Operational and Disposal Plans

Proper operational procedures and waste disposal are crucial for maintaining a safe laboratory environment.

Experimental Protocol: Handling and Reconstitution of AQP4 (201-220)

- Preparation: Before handling the peptide, ensure the designated work area (preferably a chemical fume hood) is clean and uncluttered. Assemble all necessary materials, including the vial of **AQP4 (201-220)**, appropriate solvent (e.g., sterile water, DMSO), and calibrated pipettes.
- Donning PPE: Put on all required personal protective equipment as outlined in the table above.
- Equilibration: Allow the sealed vial of lyophilized peptide to warm to room temperature before opening to prevent condensation, which can affect peptide stability.
- Reconstitution:
 - Carefully open the vial in a chemical fume hood.
 - Add the desired volume of the appropriate solvent to the vial. The solubility of **AQP4 (201-220)** TFA is ≥ 2.5 mg/mL in a solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.^[1] For other solvents, it is advisable to test solubility with a small amount of the peptide first.
 - Gently swirl or vortex the vial to dissolve the peptide completely. Sonication can be used to aid dissolution if necessary.^[1]
- Storage of Solutions:
 - For short-term storage, keep peptide solutions at 2-8°C.
 - For long-term storage, it is recommended to aliquot the solution into single-use volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.

- Post-Handling:
 - Securely cap the stock solution vial and store it at the recommended temperature.
 - Clean the work area thoroughly.
 - Dispose of all contaminated materials according to the disposal plan.
 - Remove PPE in the correct order to avoid self-contamination and dispose of it as chemical waste.
 - Wash hands thoroughly with soap and water.

Disposal Plan

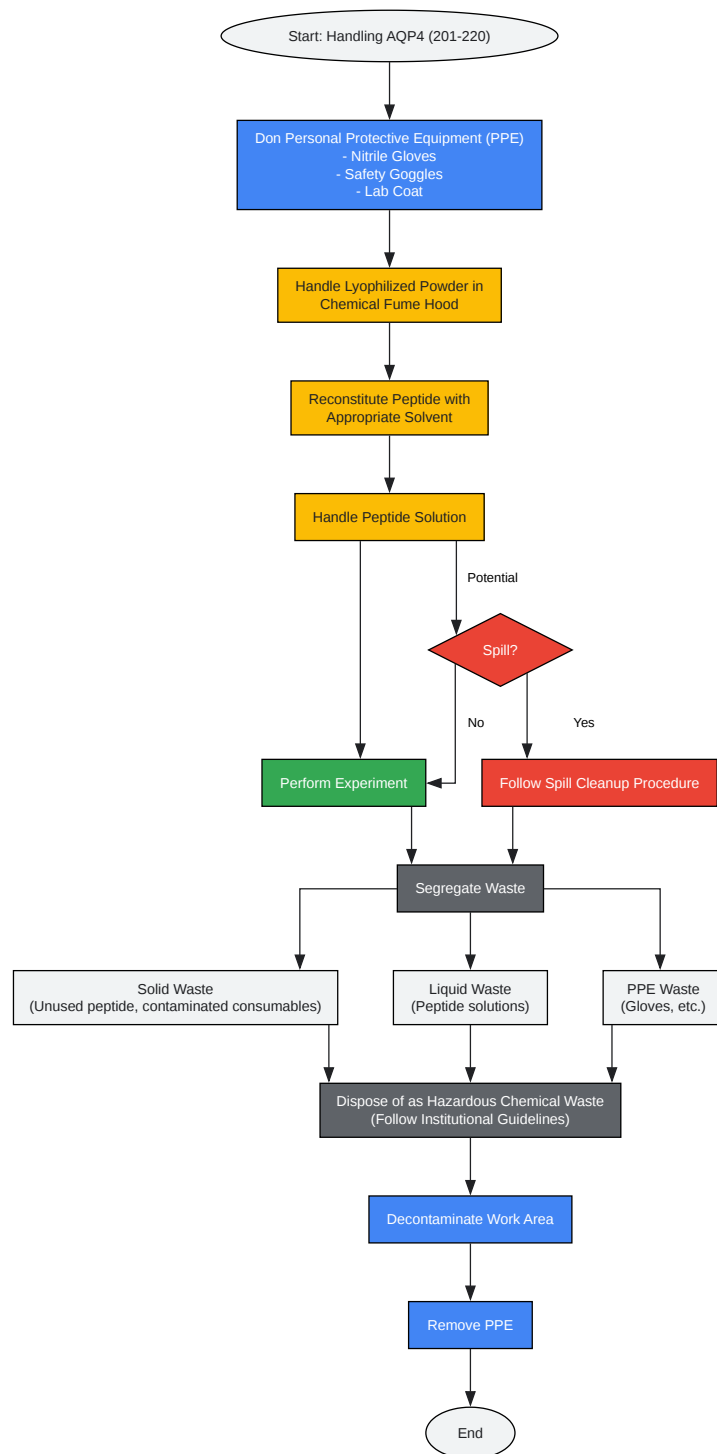
All waste materials contaminated with **AQP4 (201-220)** or its solutions must be treated as hazardous chemical waste.

Waste Type	Disposal Procedure
Unused Peptide (Solid)	Collect in a clearly labeled, sealed container for hazardous chemical waste.
Peptide Solutions	Collect in a designated, sealed, and clearly labeled container for liquid chemical waste. Do not pour down the drain.
Contaminated Labware	Disposable items (e.g., pipette tips, microfuge tubes) should be placed in a designated hazardous waste container. Reusable glassware should be decontaminated with a suitable method.
Contaminated PPE	All used gloves, lab coats, and other disposable PPE should be collected in a designated hazardous waste bag for incineration.
TFA-containing Waste	Waste containing trifluoroacetic acid should be collected in a separate, acid-resistant container for hazardous waste disposal, following institutional guidelines for acidic waste. [4] [7] [8]

Note: Always consult and follow your institution's specific guidelines for hazardous waste disposal.

Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of the **AQP4 (201-220)** peptide.



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